

Chemical Identity & Biological Role of Quinol Sulfate

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Compound Focus: Quinol sulfate

CAS No.: 17438-29-8

Cat. No.: S568618

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The table below consolidates key information on **quinol sulfate**'s identity and its defined biological function.

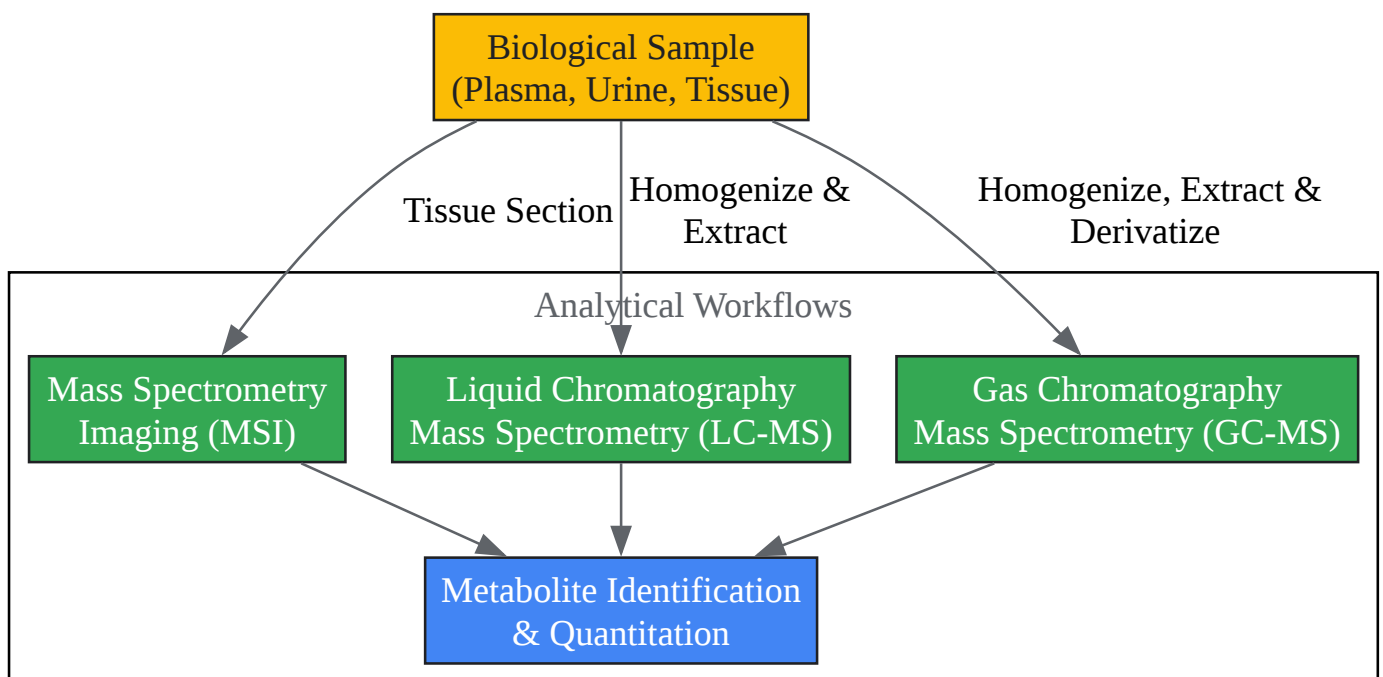
Property	Description
IUPAC Name	(4-hydroxyphenyl) sulfate [1]
Chemical Formula	C ₆ H ₆ O ₅ S [2] [1]
Average Mass	190.174 g/mol [1]
Monoisotopic Mass	189.99359 g/mol [2]
SMILES	O=S(=O)(O)Oc1ccc(O)cc1 [2]
Biological Role	Human xenobiotic metabolite; Marine xenobiotic metabolite [3] [1]
Parent Compound	Hydroquinone (quinol) [1]

Quinol sulfate is an **aryl sulfate**, specifically a hydroquinone molecule where one of the hydroxyl groups has been sulfated [1]. This conjugation reaction is a classic **phase II metabolic pathway**, increasing the water solubility of the parent compound (hydroquinone) to facilitate its excretion from the body [4].

Analytical Methods for Detection and Quantitation

Identifying and measuring **quinol sulfate** in biological samples requires advanced analytical techniques. The general workflow involves sample preparation followed by separation and detection, typically using **mass spectrometry (MS)**.

The following diagram illustrates the primary methodological approaches for analyzing such metabolites in biological samples:



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Here are detailed methodologies for the key techniques:

- **Liquid Chromatography-Mass Spectrometry (LC-MS):** This is the most prevalent technique for pharmaceutical and metabolite analysis [5] [6].
 - **Sample Preparation:** Biological samples like plasma or tissue homogenates require protein precipitation or solid-phase extraction (SPE). For example, plasma can be treated with chilled methanol, vortexed, centrifuged, and the supernatant evaporated and reconstituted before analysis [6].

- **Chromatography:** Use **Reversed-Phase Ultra-Performance Liquid Chromatography (RP-UPLC)**. A common setup is a BEH C18 column (2.1 mm × 100 mm, 1.7 μm) with a mobile phase of water and acetonitrile/methanol, modified with a volatile acid like formic acid, at a flow rate of ~0.25 mL/min [5] [6].
- **Mass Spectrometry: Electrospray Ionisation (ESI)** in negative ion mode is suitable for detecting ionized conjugates like **quinol sulfate**. A **Quadrupole Time-of-Flight (QToF)** mass analyzer is ideal for its high resolution and accurate mass capabilities, allowing precise identification. Data acquisition can be performed in full-scan or data-dependent acquisition (DDA) modes [5] [6].
- **Mass Spectrometry Imaging (MSI):** This technique allows for the **spatial localization** of metabolites like **quinol sulfate** directly in tissue sections without extensive preparation, preserving morphological context [5].

Context within Quinoline Metabolism

Quinol sulfate should be understood within the broader context of quinoline metabolism. The quinoline motif is a privileged structure in medicinal chemistry, found in many drugs like primaquine and quinine [7]. These drugs undergo extensive metabolism, often involving pathways similar to those that produce **quinol sulfate**.

For instance, studies on the anti-malarial drug **primaquine** have identified over thirty metabolites, formed through pathways including direct glucuronide/carbamate conjugation, cytochrome P450-mediated hydroxylations on the quinoline ring, and oxidative deamination [6]. This highlights the complex metabolic fate of quinoline-containing compounds in humans.

Key Research Implications

- **Toxicity and Safety Assessment:** As a metabolite of hydroquinone, identifying and quantifying **quinol sulfate** is crucial in toxicological studies to understand exposure and metabolic handling [1] [4].
- **Drug Metabolism Studies:** The analytical techniques described are directly applicable to studying the metabolism of other quinoline-based drugs, helping to identify active or toxic metabolites and explain pharmacokinetic profiles [6] [8].
- **Biomarker Potential:** The presence and quantity of specific metabolites like **quinol sulfate** in biofluids can serve as biomarkers for exposure to parent xenobiotic compounds or for individual

metabolic capacity [4].

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